

N-Boc-D-proline structure and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Boc-D-proline*

Cat. No.: *B389737*

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An In-depth Technical Guide to N-Boc-D-proline

This guide provides a comprehensive overview of **N-Boc-D-proline**, a key building block in peptide synthesis and drug development. It is intended for researchers, scientists, and professionals in the field of medicinal chemistry and organic synthesis.

Core Concepts and Properties

N-Boc-D-proline, also known as (R)-1-(tert-butoxycarbonyl)pyrrolidine-2-carboxylic acid, is a derivative of the amino acid D-proline where the amino group is protected by a tert-butoxycarbonyl (Boc) group.^[1] This protection is crucial in synthetic chemistry, particularly in peptide synthesis, as it prevents the amine from participating in unwanted side reactions while the carboxylic acid end is activated for coupling.^[2] The Boc group can be readily removed under acidic conditions.^[1] This compound is a white to off-white solid at room temperature.^[1]^[3]

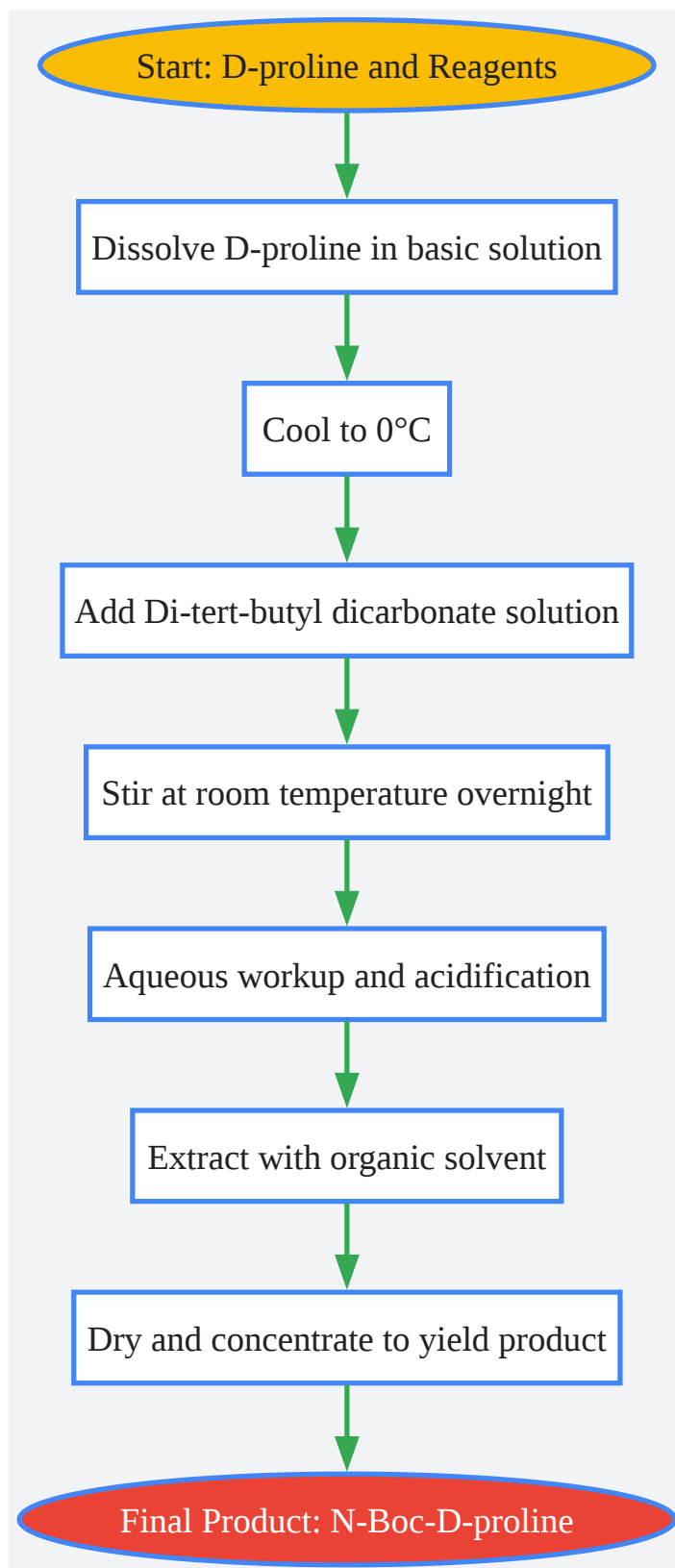
Quantitative Data Summary

The following table summarizes the key quantitative and physical properties of **N-Boc-D-proline**.

Property	Value	References
Molecular Weight	215.25 g/mol	
Molecular Formula	C ₁₀ H ₁₇ NO ₄	
CAS Number	37784-17-1	
Melting Point	134-137 °C	
Appearance	White to off-white crystalline powder	
Optical Rotation	[α] ²² / _D +60° (c=2 in acetic acid)	
Purity	>98.0%	

Molecular Structure

The chemical structure of **N-Boc-D-proline** is depicted below. The diagram highlights the pyrrolidine ring characteristic of proline, the carboxylic acid group, and the N-tert-butoxycarbonyl (Boc) protecting group.



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Phone: (601) 213-4426

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